

A Comprehensive Technical Guide to 1-Benzyl-1H-pyrazole-4-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B112871

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **1-Benzyl-1H-pyrazole-4-carbaldehyde**, identified by the CAS number 63874-95-3, is a pivotal heterocyclic aldehyde that serves as a versatile intermediate in the realms of organic synthesis and medicinal chemistry.[1][2][3] Its unique pyrazole scaffold, combined with a reactive aldehyde functional group, makes it an essential building block for creating a diverse array of complex molecules.[3] This compound is instrumental in the development of novel therapeutic agents, with research highlighting its role in synthesizing derivatives with potential anti-inflammatory, anticancer, antioxidant, and antibacterial properties.[3][4][5] This guide provides an in-depth overview of its chemical properties, synthesis protocols, and significant applications in drug discovery and development.

Chemical and Physical Properties

The fundamental properties of **1-Benzyl-1H-pyrazole-4-carbaldehyde** are summarized below, providing a quantitative overview for laboratory use.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	63874-95-3	[1] [2] [6] [7]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[1] [2] [3] [6]
Molecular Weight	186.21 g/mol	[1] [3] [6] [7]
IUPAC Name	1-benzylpyrazole-4-carbaldehyde	[7]
Appearance	Pale yellow to reddish-yellow crystal or lump	[3]
Melting Point	44 - 48 °C	[3]
Boiling Point	144 °C at 0.5 mmHg	[3]
Purity	≥97% to ≥98% (GC)	[1] [3]
MDL Number	MFCD02179567	[1] [2] [6]

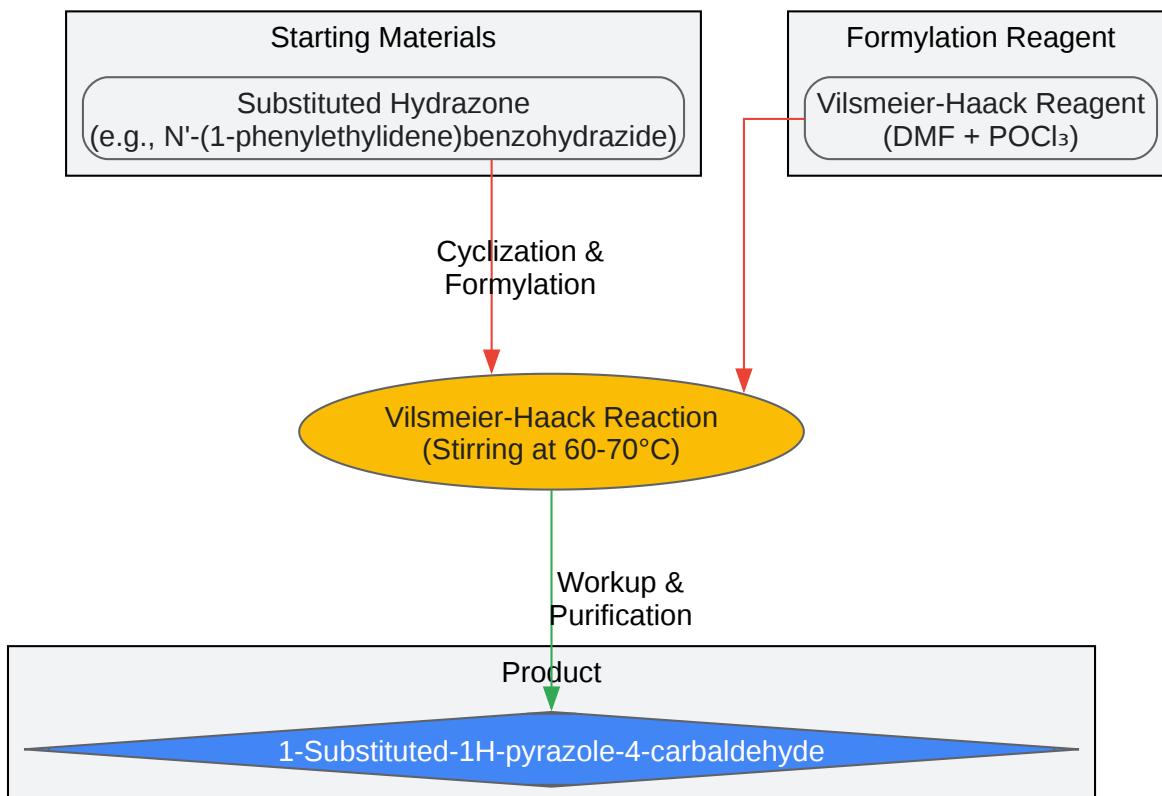
Table 2: Computational Chemistry Data

Descriptor	Value	Source(s)
Topological Polar Surface Area (TPSA)	34.89 Å ²	[1]
LogP	1.7439	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	3	[1]

Synthesis and Experimental Protocols

The synthesis of pyrazole-4-carbaldehydes, including the title compound, is frequently achieved through the Vilsmeier-Haack reaction. This reaction is a reliable method for the formylation of electron-rich heterocyclic compounds.

Diagram 1: General Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of pyrazole-4-carbaldehydes via the Vilsmeier-Haack reaction.

Experimental Protocol: Synthesis via Vilsmeier-Haack Reaction

This protocol is a generalized procedure based on methodologies cited for synthesizing various pyrazole-4-carbaldehyde derivatives.[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Preparation of the Vilsmeier-Haack Reagent:

- In a flask maintained in an ice bath, slowly add phosphorus oxychloride (POCl₃, e.g., 1.1-3 mL) to chilled N,N-Dimethylformamide (DMF, e.g., 10-15 mL).[4][9]
- Stir the mixture while maintaining the low temperature to form the Vilsmeier reagent (chloroiminium salt).
- Formylation Reaction:
 - Dissolve the precursor hydrazone (e.g., N'-(1-phenylethylidene)benzohydrazide, 0.004-0.005 mol) in DMF.[4][8]
 - Add the prepared Vilsmeier reagent to the hydrazone solution in small aliquots.
 - Stir the reaction mixture at a controlled temperature, typically between 60-70°C, for several hours (e.g., 4-10 hours).[4][8][9]
 - Monitor the reaction's progress using Thin-Layer Chromatography (TLC).[9]
- Workup and Purification:
 - Once the reaction is complete, pour the mixture onto crushed ice to quench the reaction and precipitate the product.[8][9]
 - Neutralize the solution with a base, such as sodium bicarbonate (NaHCO₃) solution.[8]
 - Collect the separated solid product by filtration and wash it thoroughly with cold water.[4][8]
 - Dry the crude product and purify it by recrystallization from a suitable solvent, such as methanol or DMF.[4][8]

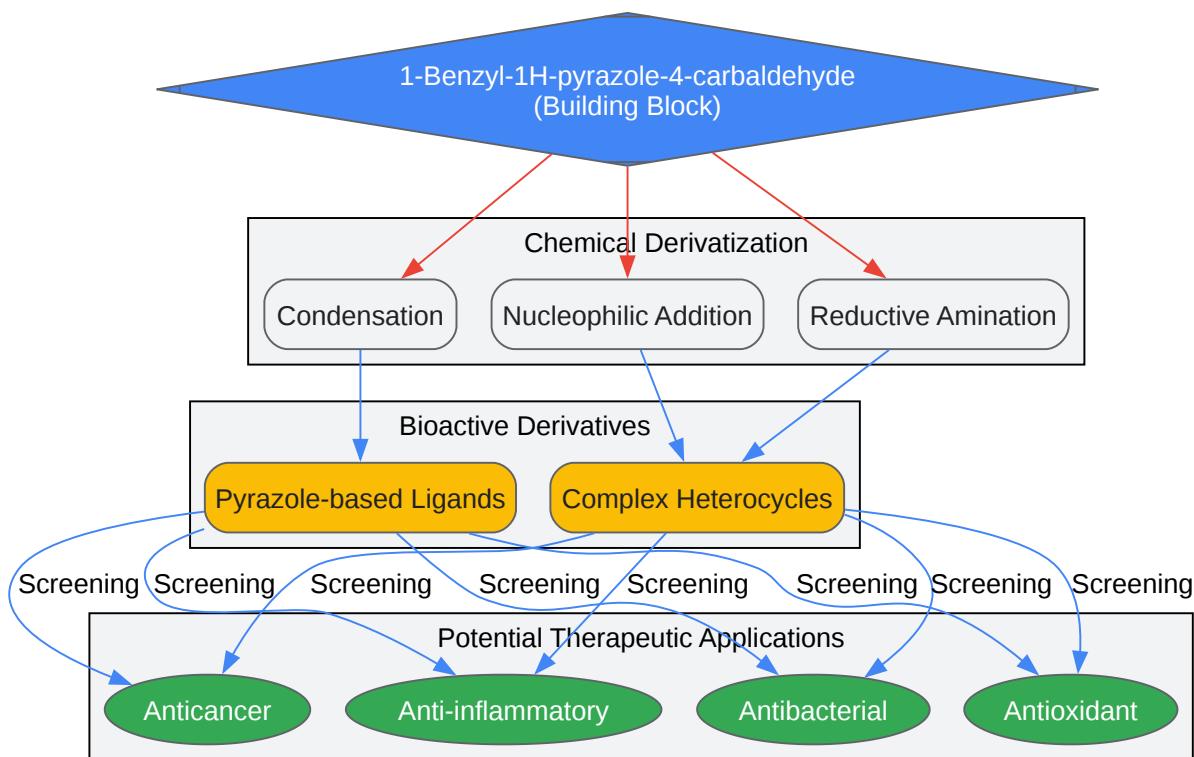
Applications in Drug Discovery and Development

1-Benzyl-1H-pyrazole-4-carbaldehyde is a valuable scaffold in medicinal chemistry due to the broad spectrum of biological activities exhibited by its derivatives.[5] The pyrazole nucleus is considered a "biologically privileged" structure and is a component of several FDA-approved drugs.[5]

Key Therapeutic Areas:

- Anti-inflammatory and Analgesic Agents: Pyrazole derivatives have shown significant anti-inflammatory activity.[4][11] The aldehyde group can be further modified to create compounds that act as potent anti-inflammatory and analgesic agents, with some studies comparing their efficacy to standard drugs like diclofenac sodium.[4][12]
- Anticancer Agents: The compound serves as an intermediate for designing novel anti-cancer agents.[3] Derivatives have been synthesized and evaluated for their cytotoxic effects against various cancer cell lines.[13]
- Antioxidant Properties: Researchers have synthesized and evaluated pyrazole-4-carbaldehyde derivatives for their antioxidant capabilities using methods like DPPH and nitric oxide scavenging assays.[4]
- Antibacterial and Antifungal Activity: The versatility of the pyrazole scaffold extends to the development of antimicrobial agents.[5] Synthesized derivatives have been screened for activity against both Gram-positive and Gram-negative bacteria.[5]

Diagram 2: Role in Drug Discovery



[Click to download full resolution via product page](#)

Caption: Logical flow from the core compound to potential therapeutic applications.

Safety and Handling

- Hazard Identification: Classified as an irritant.[\[2\]](#)
- Storage: Store at 4°C or room temperature, preferably under a nitrogen atmosphere, to ensure stability.[\[1\]](#)[\[3\]](#)
- Shipping: Typically shipped at room temperature in the continental US.[\[1\]](#)

This technical guide consolidates available data to support researchers and drug development professionals in leveraging the synthetic potential of **1-Benzyl-1H-pyrazole-4-carbaldehyde** for creating next-generation therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. matrixscientific.com [matrixscientific.com]
- 3. chemimpex.com [chemimpex.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 1-Benzyl-1H-pyrazole-4-carbaldehyde AldrichCPR 63874-95-3 [sigmaaldrich.com]
- 7. 1-Benzyl-1H-pyrazole-4-carbaldehyde | C11H10N2O | CID 6484676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. jpsionline.com [jpsionline.com]
- 9. Synthesis, Characterization, and In Silico Assessment of Novel Pyrazole Carbaldehyde for Antidepressant Activity – Oriental Journal of Chemistry [orientjchem.org]
- 10. researchgate.net [researchgate.net]
- 11. sciensage.info [sciensage.info]
- 12. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Benzyl-1H-pyrazole-4-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b112871#1-benzyl-1h-pyrazole-4-carbaldehyde-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com